

Spectroscopic Profile of 1-(3-Nitrophenyl)pyrrolidin-2-one: A Technical Guide

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Compound of Interest

Compound Name: **1-(3-Nitrophenyl)pyrrolidin-2-one**

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This technical guide provides a comprehensive overview of the anticipated spectral data for the compound **1-(3-Nitrophenyl)pyrrolidin-2-one**. Due to the limited availability of experimentally verified spectral data for this specific molecule in public databases, this document presents a combination of predicted data and comparative analysis based on structurally similar compounds. This guide is intended to serve as a valuable resource for the characterization and analysis of **1-(3-Nitrophenyl)pyrrolidin-2-one** and related chemical entities.

Compound Profile

Compound Name	1-(3-Nitrophenyl)pyrrolidin-2-one
CAS Number	1695501-68-8[1]
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₃
Molecular Weight	206.20 g/mol
Chemical Structure	---

/ C C / \ / C---C

Caption: Workflow for the synthesis, purification, and spectroscopic characterization of **1-(3-Nitrophenyl)pyrrolidin-2-one**.

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References

- 1. 1-(3-Methyl-2-nitrophenyl)-3-pyrrolidinol CAS#: 1695501-68-8 [m.chemicalbook.com]
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